

tributylaluminum synthetic rubber production application

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Compound Focus: Aluminum, tributyl-

CAS No.: 1116-70-7

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Introduction to Tributylaluminum in Rubber Synthesis

Tributylaluminum is a trialkylaluminum compound that belongs to a class of organoaluminum reagents widely used as catalysts and co-catalysts in the production of synthetic elastomers. While the provided search results offer greater detail on related compounds like **trimethylaluminum (TMA)** and triisobutylaluminum, the general principles and applications are transferable to tributylaluminum, as they share similar reactive properties as Lewis acids and catalyst activators in Ziegler-Natta and related polymerization systems [1] [2] [3]. Its primary function in synthetic rubber production is to activate the main catalyst, often a transition metal or rare-earth compound, thereby controlling the polymerization's stereoselectivity to produce rubber with specific desired microstructures [4] [2].

Detailed Experimental Protocols

Protocol 1: Production of cis-1,4-Polyisoprene Using a Rare-Earth Metal Catalyst System

This protocol is adapted from research on aluminum alkyls that switch the selectivity of isoprene polymerization [4].

- **Primary Catalyst Preparation:** Synthesize or obtain a rare-earth metal complex, such as **yttrium amidinate** [4]. A typical catalyst composition may involve a lanthanide compound (e.g., neodymium chloride) combined with a proton-donating agent [2].
- **Co-catalyst Addition:** In an inert atmosphere glove box, introduce **tributylaluminum (TnBA) as a co-catalyst**. The molar ratio of Al to the rare-earth metal (Y) is critical. To achieve a switch in selectivity from 3,4- to cis-1,4-polyisoprene, a ratio of approximately **5:1 (TnBA:Y)** may be used, based on analogous studies with trimethylaluminum [4].
- **Polymerization Reaction:**
 - **Monomer:** Purify isoprene by passing it through a column of activated alumina to remove inhibitors.
 - **Solvent:** Use a dry, deoxygenated inert hydrocarbon solvent like **toluene or hexane** [2].
 - **Procedure:** In a sealed reactor under a nitrogen atmosphere, charge the solvent, isoprene monomer, and the catalyst system (primary catalyst and TnBA co-catalyst).
 - **Conditions:** Conduct the reaction at a temperature between **20°C to 80°C** for several hours until desired monomer conversion is achieved [2].
 - **Termination & Isolation:** Terminate the polymerization by adding a quenching agent like acidified ethanol. Precipitate the polymer into a large excess of a non-solvent like ethanol, then filter and dry the resultant rubber under vacuum to constant weight.

Protocol 2: Synthesis of Butyl Rubber via Solution Polymerization

This protocol outlines the production of butyl rubber (isobutene-isoprene copolymer) using an aluminum-based initiating system [5].

- **Initiating System:** The system consists of **ethylaluminum sesquichloride and water** [5].
- **Solvent System:** Use a mixed solvent of **hexane and chloromethane** (e.g., 60:40 v/v) to ensure a homogeneous solution and control polymer particle morphology [5].
- **Polymerization Procedure:**
 - **Reactor Setup:** Use a jacketed reactor equipped with a stirrer, thermometer, and ports for reagent addition. Ensure an inert atmosphere.
 - **Charging:** Add the mixed solvent to the reactor. Cool the system to the desired reaction temperature (e.g., **-50°C to -90°C** for cationic polymerization).
 - **Introduction of Monomers and Catalyst:** Introduce the monomer feed (a mixture of isobutene and a small percentage of isoprene, e.g., 1-3%) and the initiating system (ethylaluminum sesquichloride/water) into the reactor.
 - **Reaction Monitoring:** Monitor the reaction for several hours. The product should have properties comparable to commercial grades like BK1675 or EXXON268 in terms of molecular

weight, molecular weight distribution, and unsaturation degree [5].

- **Work-up:** After the reaction, terminate the polymerization with ethanol. Recover the polymer by steam stripping or precipitation, then dry it thoroughly.

Data Presentation and Analysis

The following table summarizes key quantitative data related to the role of aluminum alkyls in controlling polymer microstructure, based on analogous research [4].

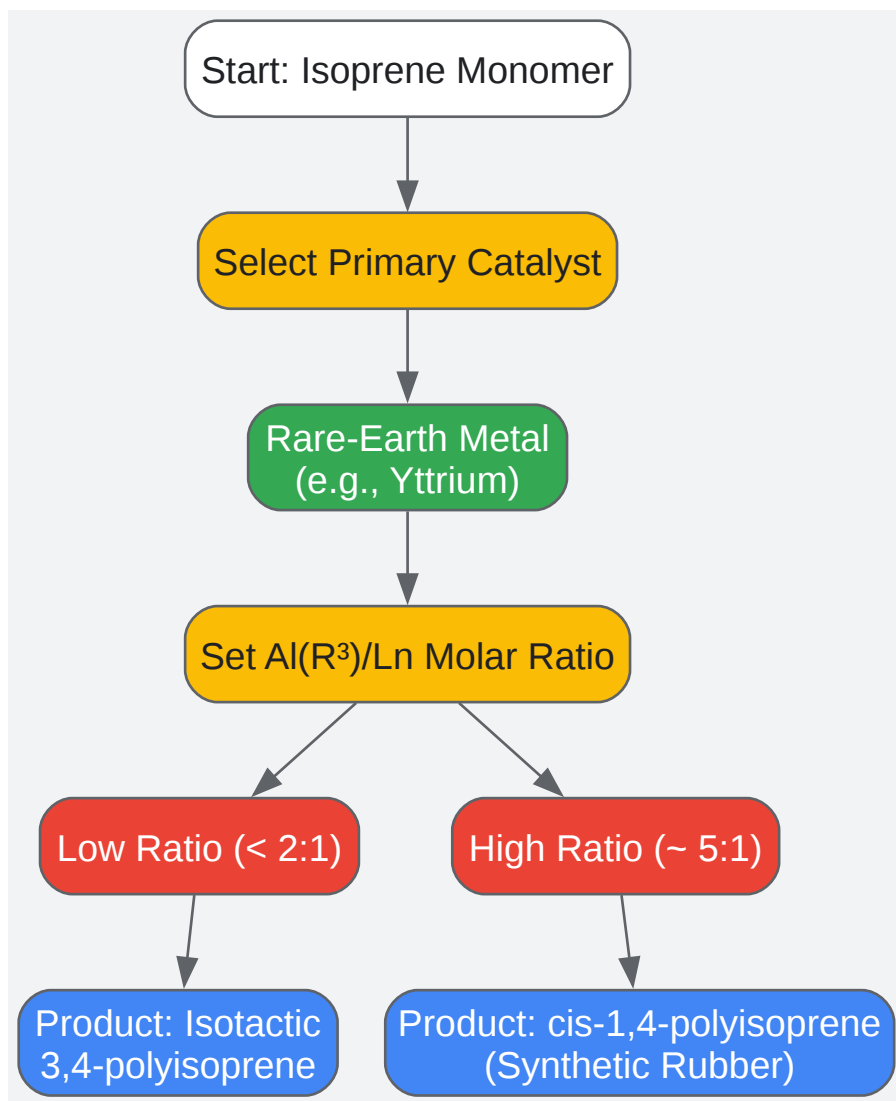
Table 1: Influence of Aluminum Alkyl Co-catalyst on Isoprene Polymerization Selectivity

AlR ₃ / Yttrium Catalyst Molar Ratio	Primary Polymer Structure Produced	Selectivity (%)
< 2:1	Isotactic 3,4-polyisoprene	> 90% (3,4-)
~ 5:1	cis-1,4-polyisoprene (Natural Rubber analog)	~98% (cis-1,4)

This data demonstrates that the molar ratio of the aluminum alkyl co-catalyst to the primary metal catalyst is a critical parameter for steering the polymerization pathway, allowing for the targeted synthesis of different rubber products from the same monomer [4].

Workflow and Signaling Pathways

The diagram below outlines the decision-making workflow for selecting a catalyst system based on the desired synthetic rubber product, particularly for isoprene polymerization.



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Safety and Handling Protocols

Trialkylaluminum compounds, including tributylaluminum, are **pyrophoric**—they ignite spontaneously upon contact with air—and react violently with water, releasing flammable gases [6] [7].

- **Personal Protective Equipment (PPE):** Wear appropriate gloves (e.g., nitrile or neoprene), flame-resistant lab coat, and safety goggles at a minimum. A face shield is recommended for handling liquids.
- **Engineering Controls:** All procedures must be conducted in a **well-ventilated fume hood** and under an **inert atmosphere** (e.g., nitrogen or argon glove box) [7].

- **Storage:** Store in a cool, dry, **water-free area** in tightly sealed, air-tight containers provided by the manufacturer [6].
- **Emergency Procedures:** Have a Class D (metal fire) fire extinguisher readily available. Do not use water or CO₂ extinguishers on fires involving these materials. For small spills, allow the material to burn out if it is safe to do so. For larger spills, smother with an approved material like dry sand or a proprietary metal fire suppressant.

Conclusion

Tributylaluminum and related aluminum alkyls are versatile and powerful tools in synthetic rubber production. Their primary value lies in their ability to act as co-catalysts that precisely control the microstructure of the resulting polymer, enabling the synthesis of high-performance materials like synthetic natural rubber (cis-1,4-polyisoprene) and butyl rubber. Successful application requires strict adherence to specialized handling protocols due to their high reactivity, but the payoff is a high degree of control over the final product's properties.

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